

# Proper Disposal of N-(4-Fluorophenyl)formamide: A Comprehensive Guide

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## Compound of Interest

Compound Name: *N*-(4-Fluorophenyl)formamide

CAS No.: 459-25-6

Cat. No.: B1330271

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **N-(4-Fluorophenyl)formamide**, ensuring operational safety and regulatory compliance. While a Safety Data Sheet (SDS) from at least one manufacturer classifies **N-(4-Fluorophenyl)formamide** as not hazardous under Regulation (EC) No 1272/2008, it is crucial to handle this compound with care due to its chemical relationship with formamide, a known hazardous substance.

## Key Data for N-(4-Fluorophenyl)formamide

The following table summarizes key physical and identifying information for **N-(4-Fluorophenyl)formamide**.

| Property          | Value                                  |
|-------------------|----------------------------------------|
| CAS Number        | 459-25-6                               |
| Molecular Formula | C <sub>7</sub> H <sub>6</sub> FNO      |
| Molecular Weight  | 139.13 g/mol                           |
| Appearance        | White to gray to red powder to crystal |
| Melting Point     | 66 - 70 °C                             |
| Purity            | ≥ 98% (GC)                             |

## Experimental Protocol for Disposal

This step-by-step protocol outlines the recommended procedure for the safe disposal of **N-(4-Fluorophenyl)formamide**.

### 1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a fully buttoned lab coat.
- Use chemical-resistant gloves (nitrile gloves are a suitable minimum).
- Wear safety glasses or goggles to protect from dust particles.

### 2. Waste Collection:

- All waste materials contaminated with **N-(4-Fluorophenyl)formamide**, including unused product, contaminated gloves, weighing papers, and pipette tips, should be collected.
- Use a designated, sealable, and clearly labeled waste container. The container should be made of a compatible material (e.g., high-density polyethylene).

### 3. Labeling:

- Label the waste container clearly with "**N-(4-Fluorophenyl)formamide** Waste" and the date of accumulation.

- Even if classified as non-hazardous, do not mix with general laboratory trash unless explicitly permitted by your institution's waste management guidelines.

#### 4. Storage:

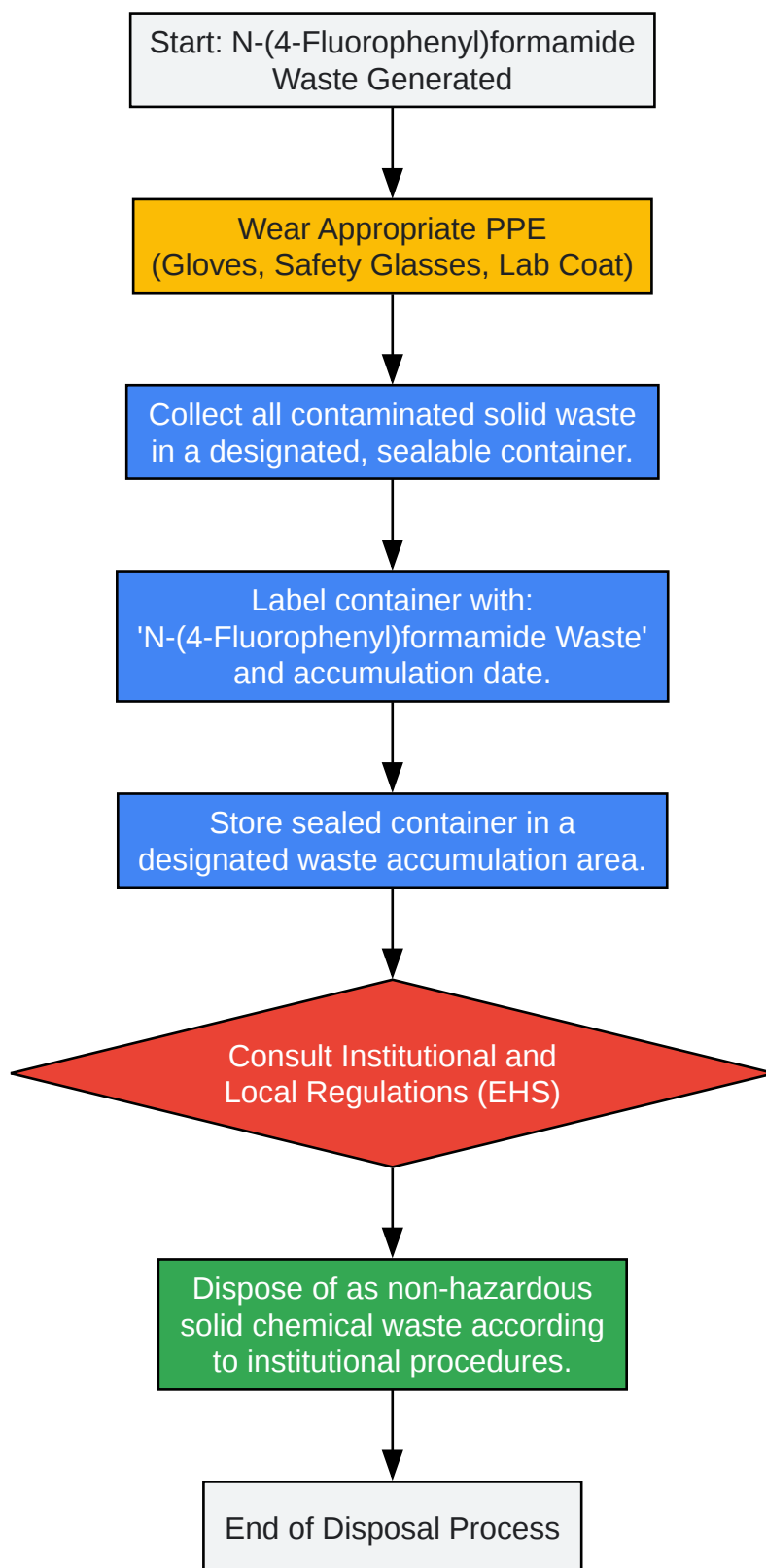
- Store the sealed waste container in a designated waste accumulation area within the laboratory.
- Keep the container away from incompatible materials.

#### 5. Final Disposal:

- Dispose of the waste container in accordance with your institution's specific procedures for non-hazardous solid chemical waste.
- This typically involves placing it in a designated receptacle for laboratory waste that will be sent to a sanitary landfill. Do not dispose of down the sink or in common trash receptacles.
- Consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local and national regulations.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **N-(4-Fluorophenyl)formamide**.



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Caption: Disposal workflow for **N-(4-Fluorophenyl)formamide**.

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